

Application Notes: 1-((2-Hydroxyethoxy)methyl)-6-(phenylthio)thymine (HEPT) in Virology Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-((2-Hydroxyethoxy)methyl)-6-(phenylthio)thymine

Cat. No.: B1673066

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1. Introduction

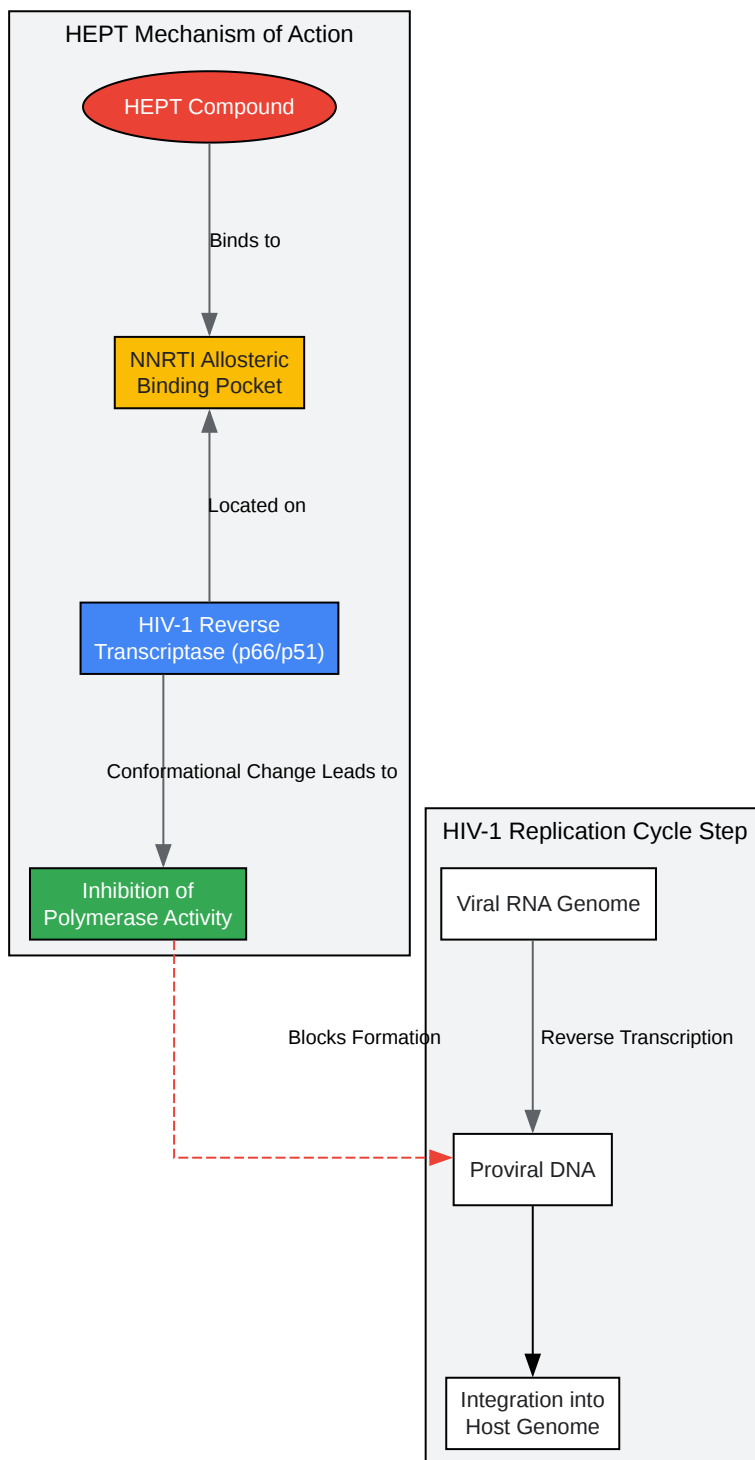
1-((2-Hydroxyethoxy)methyl)-6-(phenylthio)thymine (HEPT) is a non-nucleoside reverse transcriptase inhibitor (NNRTI). It represents a significant class of antiviral compounds that specifically target the reverse transcriptase (RT) of Human Immunodeficiency Virus Type 1 (HIV-1). Unlike nucleoside analogues, HEPT and other NNRTIs are not incorporated into the growing viral DNA chain. Instead, they bind to an allosteric pocket on the enzyme, inducing a conformational change that inhibits its function. This unique mechanism of action has made HEPT and its derivatives important tools in virology research and as lead compounds in the development of antiretroviral therapies.

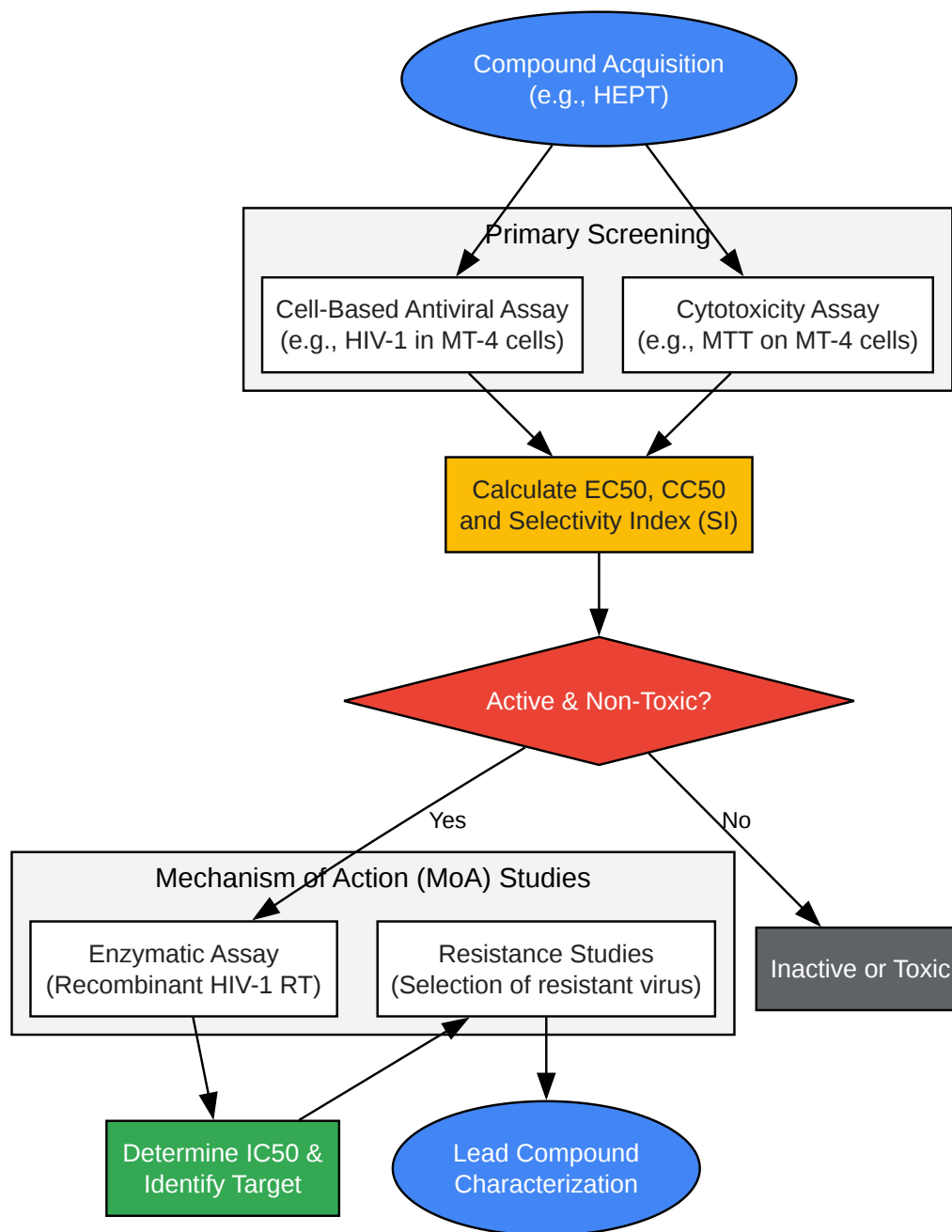
These application notes provide an overview of HEPT's antiviral activity, its mechanism of action, and detailed protocols for its evaluation in a research setting.

2. Mechanism of Action

HEPT exerts its antiviral effect by binding to a hydrophobic, allosteric pocket on the p66 subunit of HIV-1 reverse transcriptase. This binding site is located approximately 10 Å away from the catalytically active site. The binding of HEPT induces a conformational change in the enzyme, which distorts the positions of the catalytic aspartate residues (Asp110, Asp185, and Asp186) and alters the flexibility of the "thumb" and "finger" subdomains. This ultimately inhibits the DNA

polymerase activity of the enzyme, blocking the conversion of the viral RNA genome into double-stranded DNA, a critical step in the HIV-1 replication cycle.





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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
Email: info@benchchem.com